

Executive Summary: The Significance of a Chiral Amine

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Compound of Interest

Compound Name: (S)-Pentan-2-amine hydrochloride

CAS No.: 216237-52-4

Cat. No.: B1406983

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Chiral amines are foundational structural motifs in a vast array of biologically active molecules, with an estimated 40-45% of small-molecule pharmaceuticals containing at least one stereogenic amine center. The precise three-dimensional arrangement of these functional groups is paramount, as it dictates the molecule's interaction with chiral biological targets such as enzymes and receptors. **(S)-Pentan-2-amine hydrochloride** provides a robust, stereochemically defined precursor for introducing the (S)-2-aminopentane scaffold, a key component in various complex molecular architectures. Its utility spans from being a versatile intermediate in multi-step syntheses to its use as a resolving agent in separating racemic mixtures. This guide illuminates the critical technical aspects that ensure its effective and safe use in a research and development setting.

Physicochemical and Structural Properties

(S)-Pentan-2-amine hydrochloride is the salt form of the chiral primary amine (S)-Pentan-2-amine. The hydrochloride form enhances stability and simplifies handling, as it is typically a crystalline solid at room temperature, unlike the more volatile free base.^[1]

Molecular Structure

The structure consists of a five-carbon pentyl chain with an amine group at the second carbon position. The stereochemistry at this chiral center is designated as (S) according to the Cahn-Ingold-Prelog priority rules.

Caption: Fig 1. Chemical Structure of **(S)-Pentan-2-amine Hydrochloride**

Key Physicochemical Data

The essential properties of **(S)-Pentan-2-amine hydrochloride** are summarized below for quick reference.

Property	Value	Reference(s)
CAS Number	216237-52-4	[2]
Molecular Formula	C ₅ H ₁₄ ClN	[3]
Molecular Weight	123.62 g/mol	[3]
IUPAC Name	(2S)-pentan-2-amine;hydrochloride	[2]
Appearance	Solid	[1]
Purity (Typical)	≥97% to ≥98%	[2][3]
SMILES	CCCC.Cl	[2]
InChI Key	AMIBHXGATODRDN-JEDNCBNOSA-N	[1]

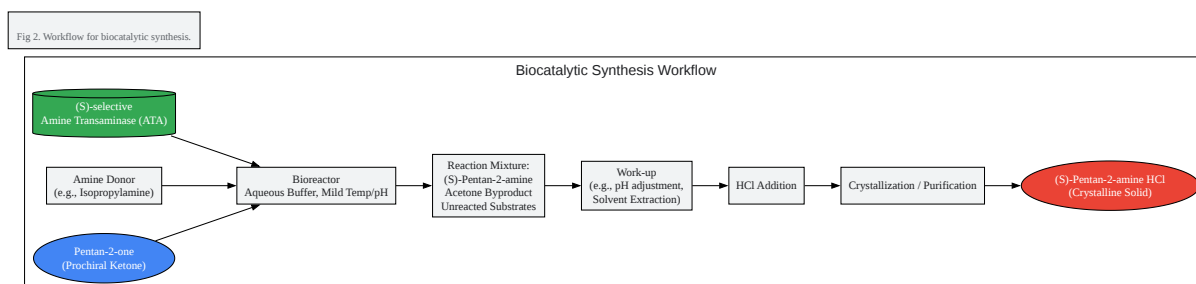
Stereoselective Synthesis: Pathways to Enantiopurity

Achieving high enantiomeric excess (e.e.) is the primary objective in the synthesis of (S)-Pentan-2-amine. The choice of synthetic route is driven by factors such as scalability, cost, atom economy, and environmental impact ("greenness"). Two dominant strategies have emerged as industry standards: biocatalytic asymmetric synthesis and catalytic asymmetric reductive amination.

Biocatalytic Synthesis via Transamination

Biocatalysis offers an elegant and environmentally benign route to chiral amines.[4] Amine transaminases (ATAs) are enzymes that catalyze the transfer of an amino group from an amine donor (like isopropylamine) to a ketone acceptor (pentan-2-one), creating the chiral amine with high enantioselectivity.[5][6]

Causality and Expertise: The power of this method lies in the enzyme's active site, which is an intrinsically chiral environment. This forces the amination of the prochiral ketone to proceed through a stereochemically favored transition state, yielding one enantiomer in high excess.[5] The reaction is typically run in aqueous buffer under mild pH and temperature conditions, avoiding harsh reagents and simplifying downstream processing.[7] The primary challenge is overcoming the reaction equilibrium, which often lies unfavorably. This is addressed through process engineering, such as using a large excess of the amine donor or removing the ketone byproduct (e.g., acetone from isopropylamine) to drive the reaction to completion.[4]



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Caption: Fig 2. Workflow for biocatalytic synthesis.

Asymmetric Reductive Amination

Asymmetric reductive amination is a highly efficient, atom-economical chemical method for producing chiral amines.[8] The process involves the reaction of a ketone (pentan-2-one) with an ammonia source (e.g., ammonium acetate) to form an imine intermediate in situ. This imine is then immediately reduced by a reductant, typically hydrogen gas (H_2), in the presence of a chiral transition metal catalyst.[9][10]

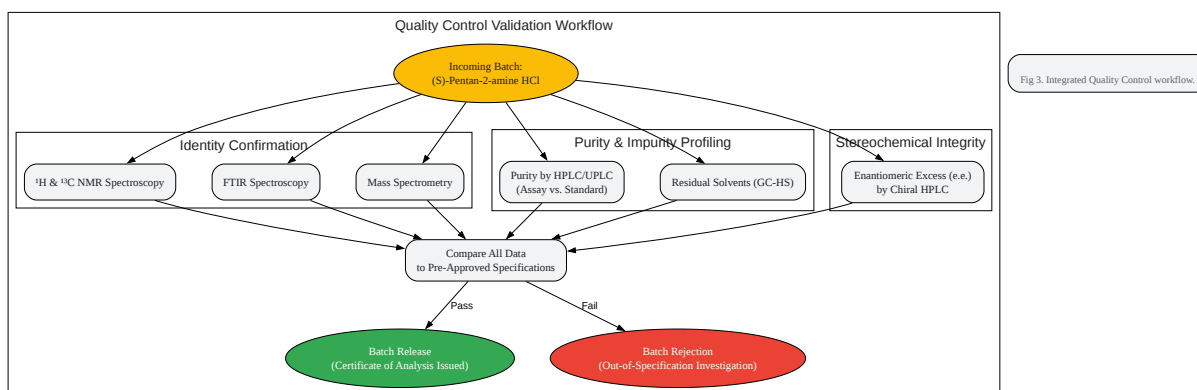
Causality and Expertise: The success of this reaction hinges on the chiral catalyst, often a ruthenium or iridium complex coordinated to a chiral phosphine ligand (e.g., TunePhos, SegPhos).[8][9] The ligand creates a chiral pocket around the metal center, which coordinates to the imine. The hydrogen is then delivered to one face of the C=N double bond preferentially, dictating the stereochemical outcome of the final amine.[11] This method is highly valued in industrial settings for its high turnover numbers and directness, converting simple starting materials into the high-value chiral product in a single, controlled step.[9]

Analytical and Quality Control (QC) Protocols

For a chiral intermediate intended for pharmaceutical use, a rigorous and well-validated set of analytical controls is non-negotiable.[12][13] The quality control strategy must confirm identity, strength, purity, and, most critically, the stereochemical integrity of the material.[14]

QC Workflow: A Self-Validating System

A robust QC protocol ensures that each batch of **(S)-Pentan-2-amine hydrochloride** meets predefined specifications. This workflow integrates multiple analytical techniques, where the results from each test corroborate the others, creating a self-validating system.



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Caption: Fig 3. Integrated Quality Control workflow.

Key Analytical Methodologies

4.2.1 Identity Confirmation: Spectroscopic Analysis

- ¹H NMR Spectroscopy: Provides confirmation of the molecular structure. The proton NMR spectrum of **(S)-Pentan-2-amine hydrochloride** is expected to show distinct signals for the methyl, methylene, and methine protons, with chemical shifts and splitting patterns consistent with the structure.[15]

- ¹³C NMR Spectroscopy: Confirms the carbon backbone, with five distinct signals expected for the five non-equivalent carbon atoms in the pentane chain.[\[16\]](#)
- FTIR Spectroscopy: Used to identify key functional groups. Characteristic peaks for N-H stretching (of the ammonium salt), C-H stretching, and N-H bending will be present.

4.2.2 Enantiomeric Excess (e.e.) Determination The determination of enantiomeric purity is the most critical quality attribute.

- Protocol: Chiral High-Performance Liquid Chromatography (HPLC)
 - Principle: This is the gold-standard technique.[\[17\]](#) The sample is passed through a column containing a chiral stationary phase (CSP). The CSP interacts diastereomerically with the two enantiomers, causing one to be retained longer than the other, resulting in their separation.[\[18\]](#)
 - Column: A polysaccharide-based column (e.g., amylose or cellulose derivatives like Chiralpak® or Chiralcel®) or a crown ether-based column (e.g., CROWNPAK®) is typically effective for separating chiral amines.[\[19\]](#)[\[20\]](#)
 - Mobile Phase: A mixture of a nonpolar solvent (e.g., hexane or heptane) and an alcohol (e.g., isopropanol or ethanol), often with a small amount of an amine modifier (e.g., diethylamine) to improve peak shape.
 - Detection: UV detection at a low wavelength (e.g., 200-215 nm) is common as the molecule lacks a strong chromophore.[\[20\]](#)
 - Quantification: The e.e. is calculated from the relative peak areas of the (S)- and (R)-enantiomers:
$$\text{e.e. (\%)} = [(\text{Area}_S - \text{Area}_R) / (\text{Area}_S + \text{Area}_R)] * 100$$
. A high-quality batch should exhibit an e.e. of >99%.[\[21\]](#)

4.2.3 Purity Assay

- Protocol: Reverse-Phase HPLC (RP-HPLC)
 - Principle: This method quantifies the main compound relative to any non-enantiomeric impurities. A standard C18 column is used.

- Mobile Phase: Typically a gradient of water (with an acid modifier like TFA or formic acid) and acetonitrile or methanol.
- Quantification: The purity is determined by area percent, or more accurately, by assay against a certified reference standard.

Table of Typical Specifications

Test	Method	Acceptance Criteria	Rationale
Appearance	Visual	White to off-white solid	Ensures consistency and absence of gross contamination.
Identity	FTIR, ¹ H NMR	Conforms to reference spectrum	Confirms correct molecular structure. [12]
Assay	RP-HPLC	98.0% - 102.0% (vs. standard)	Quantifies the amount of the active substance.
Enantiomeric Purity	Chiral HPLC	≥ 99.0% e.e. ((S)-enantiomer)	Critical for ensuring biological selectivity and safety. [13]
Water Content	Karl Fischer	≤ 0.5%	Water can affect stability and reactivity.
Residual Solvents	GC-HS	Meets ICH Q3C limits	Ensures removal of potentially toxic process solvents.

Applications in Drug Development

The (S)-2-aminopentane scaffold is a valuable component in medicinal chemistry. Its incorporation into a larger molecule can influence lipophilicity, hydrogen bonding capacity, and overall spatial conformation, which in turn affects pharmacological properties like potency and selectivity.

A prominent example of a complex therapeutic agent containing a related structural motif is Nirogacestat, an FDA-approved gamma-secretase inhibitor for treating desmoid tumors.^[22] The Nirogacestat molecule contains an L-norvalyl moiety, which is structurally (S)-2-aminopentanoic acid amide.^[22] While not directly synthesized from (S)-Pentan-2-amine, the presence of this scaffold highlights its significance in constructing molecules that interact with complex biological targets. The chiral amine provides a critical interaction point within the binding pocket of the target enzyme.

Safety, Handling, and Disposal

Proper handling of **(S)-Pentan-2-amine hydrochloride** is essential for laboratory safety. As an amine salt, it should be treated as a corrosive and irritant substance.

Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Always handle the solid material in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.^[23]
- PPE: Wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) at all times.^[24]
- Handling: Avoid contact with skin and eyes. Do not ingest. After handling, wash hands thoroughly.^{[1][23]} Keep the container tightly closed and store in a dry, well-ventilated place away from incompatible materials like strong bases and oxidizing agents.^[1]

Disposal Protocol

Chemical waste must be managed in a safe and environmentally responsible manner.

- Waste Collection: Collect solid waste **(S)-Pentan-2-amine hydrochloride** and any contaminated materials (e.g., weigh boats, gloves) in a designated, clearly labeled hazardous waste container.^{[24][25]}
- Labeling: The container must be labeled "Hazardous Waste" and include the full chemical name and associated hazards (Irritant, Corrosive).^[25]
- Disposal: The sealed waste container must be disposed of through an approved institutional or commercial chemical waste program. Never dispose of this chemical down the drain or in

regular trash.[26] Empty containers that held the material should be triple-rinsed with a suitable solvent; the rinsate must be collected as hazardous waste before the container can be disposed of as non-hazardous trash.[26]

Conclusion

(S)-Pentan-2-amine hydrochloride is more than a simple chemical reagent; it is an enabling tool for the creation of complex, stereochemically pure molecules. A thorough understanding of its synthesis, the rigorous application of analytical controls to validate its purity, and strict adherence to safety protocols are paramount for its successful application in research and drug development. This guide provides the foundational knowledge for scientists to confidently and responsibly leverage the synthetic potential of this important chiral building block.

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